

Standard Operating Procedure: Disposal of 1-(2-(Hydroxymethyl)phenyl)ethanol

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Compound of Interest

Compound Name: 1-(2-(Hydroxymethyl)phenyl)ethanol
CAS No.: 57259-71-9
Cat. No.: B2915640

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Target Audience: Research Scientists, Lab Managers, and EHS Officers. Chemical CAS: 57259-71-9 Synonyms: 1-[2-(hydroxymethyl)phenyl]ethanol;

-methyl-1,2-benzenedimethanol.[1][2]

Executive Summary & Immediate Directives

Status:Hazardous Chemical Waste (Irritant, Harmful). Physical State: Solid (at room temperature).[3]

- DO NOT dispose of down the drain or in municipal trash.
- DO NOT mix with strong oxidizing agents (e.g., nitric acid, perchlorates) in waste containers. [4]
- CRITICAL DISTINCTION: Do not confuse with 1-Phenylethanol (CAS 98-85-1), which is a liquid.[5] Ensure the CAS number 57259-71-9 matches your inventory to apply the correct solid-waste protocols.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in safe disposal. This compound is a diol (containing two hydroxyl groups), which influences its solubility and reactivity.

Property	Data	Operational Implication
Physical State	Solid (White to off-white powder)	Must be disposed of via solid waste streams unless dissolved.
Molecular Formula		Organic combustible material.
Solubility	Soluble in alcohols, DMSO; Mod. Water Sol.	Rinsates may require aqueous organic waste collection.
GHS Classification	Warning	Handle with standard PPE (Nitrile gloves, safety glasses).
Hazard Codes	H302 (Harmful if swallowed)H315 (Skin Irritant)H319 (Eye Irritant)H335 (Resp. Irritant)	Dust control is required during transfer.

Pre-Disposal Handling & Storage[7][9]

Before disposal, the material must be segregated correctly to prevent cross-reactivity.

- Segregation: Store away from oxidizing agents and strong acids.[4][6] The hydroxyl groups can react vigorously with oxidizers, potentially causing exothermic reactions in waste drums.
- Labeling: All waste containers must be labeled "Hazardous Waste" with the specific constituent name fully written out: **1-(2-(Hydroxymethyl)phenyl)ethanol**.
- Container Type:
 - Solids: High-density polyethylene (HDPE) wide-mouth jars.
 - Liquids: Amber glass or HDPE bottles.

Disposal Procedures

Select the appropriate workflow based on the state of the waste.^[7]

Scenario A: Pure Solid Substance (Expired or Surplus)

Protocol:

- Transfer: Transfer the solid chemical into a dedicated Solid Hazardous Waste container.
- Labeling: Mark the container with the GHS hazard class "Toxic/Irritant."
- Deactivation (Optional): For small trace amounts (<50 mg), the solid can be dissolved in a combustible solvent (e.g., ethanol) and managed as liquid organic waste (see Scenario B).
Note: Direct solid disposal is preferred for bulk quantities to minimize solvent waste volume.

Scenario B: In Solution (Reaction Mixtures/Mother Liquor)

Protocol:

- Solvent Identification: Identify the primary solvent.
 - Halogenated Solvents (DCM, Chloroform): Dispose in Halogenated Waste stream.^[8]
 - Non-Halogenated Solvents (Methanol, Acetone, Ethyl Acetate): Dispose in Non-Halogenated Organic Waste stream.
- Concentration Check: If the concentration of **1-(2-(Hydroxymethyl)phenyl)ethanol** is >5%, note this on the waste tag as a "High Load" organic contaminant.

Scenario C: Contaminated Debris (Gloves, Weigh Boats, Paper)

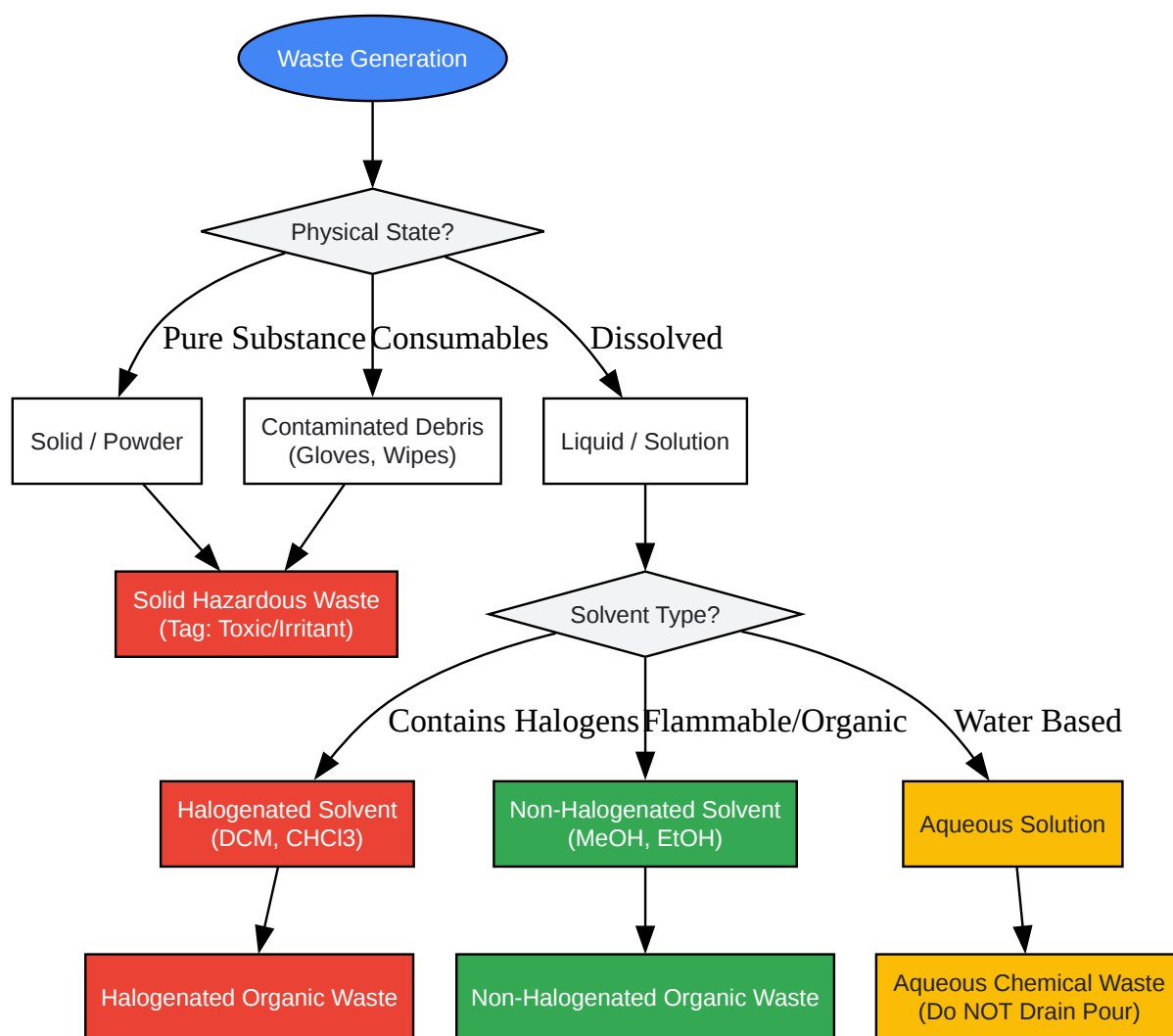
Protocol:

- Collection: Place contaminated disposables into a clear, heavy-duty polyethylene bag (minimum 2 mil thickness).

- Secondary Containment: Seal the bag and place it inside the laboratory's solid hazardous waste drum/box.
- Sharps: If needles/syringes are contaminated, they must go into a rigid Biohazard/Sharps container, labeled with the chemical name.

Disposal Decision Tree

The following logic flow ensures the material ends up in the correct regulatory stream.



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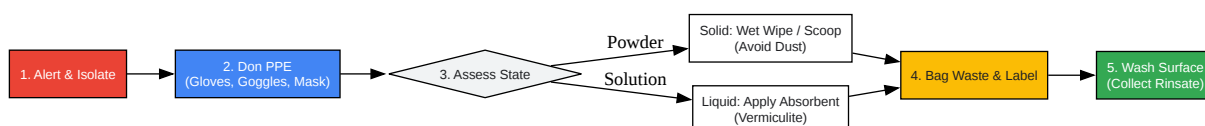
Figure 1: Decision matrix for segregating **1-(2-(Hydroxymethyl)phenyl)ethanol** waste streams.

Spill Management Protocol

In the event of a spill, immediate containment is necessary to prevent aerosolization of the irritant powder.

PPE Required: Nitrile gloves, safety goggles, lab coat, and N95 dust mask (if powder is aerosolized).

- Isolate: Demarcate the area.
- Solid Spill:
 - Do not dry sweep (creates dust).
 - Cover with a wet paper towel or use a HEPA-filtered vacuum.
 - Scoop material into a waste container.
- Liquid Spill (Solution):
 - Cover with an inert absorbent (vermiculite or spill pads).
 - Do not use combustible materials like sawdust if the solvent is flammable.
- Decontamination: Wash the surface with soap and water. Collect the rinsate as Aqueous Chemical Waste.



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Figure 2: Step-by-step spill response workflow.

Regulatory Compliance (US/Global)

- RCRA (USA): This chemical is not explicitly listed on the EPA P-list or U-list. However, it must be characterized by the generator. If dissolved in a flammable solvent (Flash point < 60°C), the waste is D001 (Ignitable). As a pure solid, it is regulated based on its toxicity profile (Irritant/Harmful).
- Drain Disposal: Strictly prohibited. The high organic content contributes to Biological Oxygen Demand (BOD) and potential aquatic toxicity.
- Transport: Not regulated as a Dangerous Good (DG) for transport (No UN Number assigned for the solid CAS 57259-71-9), simplifying shipping to disposal facilities [1].

References

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